

Potential Therapeutic Applications of Nevanimibe: A Technical Guide

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Compound of Interest

Compound Name: *Desmethyl nevanimibe*

Cat. No.: *B15553981*

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An In-depth Examination of the Acyl-CoA:Cholesterol Acyltransferase 1 (ACAT1) Inhibitor

Introduction

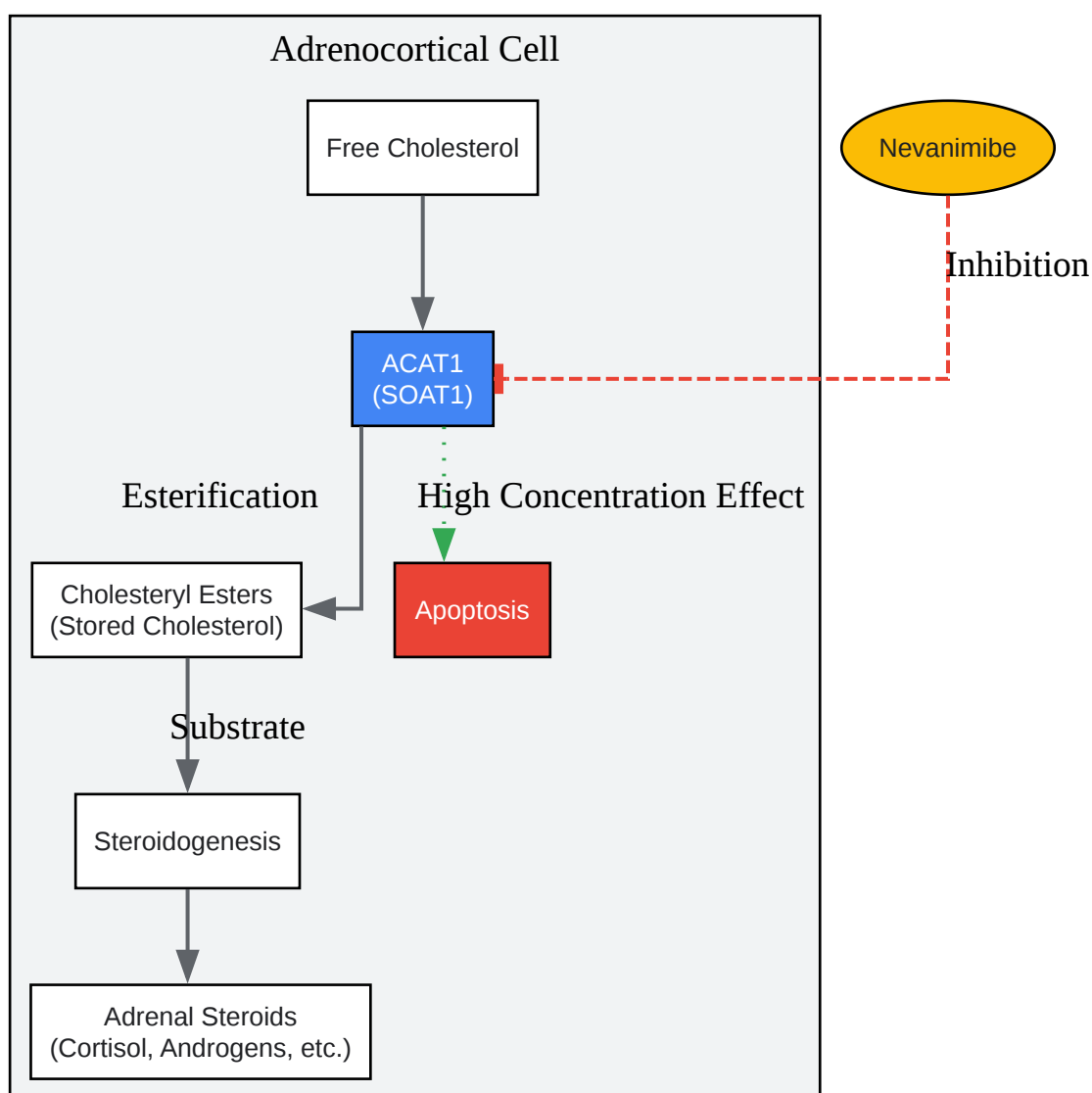
Nevanimibe (formerly known as ATR-101 or PD-132301) is a potent and selective inhibitor of Acyl-CoA:Cholesterol Acyltransferase 1 (ACAT1), also referred to as Sterol O-acyltransferase 1 (SOAT1).^[1] This enzyme plays a crucial role in the esterification of cholesterol, a key step in the production of adrenal steroids.^[2] By inhibiting ACAT1, nevanimibe disrupts steroidogenesis and can induce apoptosis in adrenocortical cells, making it a promising therapeutic agent for disorders characterized by adrenal steroid overproduction or adrenal tumors.^{[1][3]} This technical guide provides a comprehensive overview of the potential therapeutic applications of nevanimibe, its mechanism of action, and a summary of key preclinical and clinical findings. While the initial query focused on **Desmethyl nevanimibe**, the available scientific literature centers on the parent compound, nevanimibe. It is plausible that **Desmethyl nevanimibe** is a metabolite, though its specific activity is not detailed in the reviewed literature.

Mechanism of Action

Nevanimibe exerts its therapeutic effects by selectively inhibiting ACAT1, an enzyme highly expressed in the adrenal cortex.^[2] ACAT1 is responsible for converting free cholesterol into

cholesteryl esters, which are then stored in lipid droplets. These stored cholesteryl esters serve as the primary substrate for the synthesis of all adrenal steroids, including glucocorticoids, mineralocorticoids, and androgens.[4]

By inhibiting ACAT1, nevanimibe leads to a depletion of the adrenal cholesteryl ester stores.[2] This reduction in the available substrate for steroid synthesis results in a decrease in the production of adrenal steroids.[4] At higher concentrations, the disruption of cholesterol homeostasis and accumulation of free cholesterol is cytotoxic, leading to apoptosis of adrenocortical cells.[1][3]



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Figure 1: Mechanism of Action of Nevanimibe.

Potential Therapeutic Applications

Clinical research has primarily focused on two key therapeutic areas for nevanimibe: Congenital Adrenal Hyperplasia and Adrenocortical Carcinoma.

Congenital Adrenal Hyperplasia (CAH)

CAH is a group of genetic disorders affecting the adrenal glands, most commonly caused by a deficiency in the enzyme 21-hydroxylase. This deficiency impairs cortisol production and leads to an overproduction of androgens.[4] Standard treatment involves lifelong glucocorticoid therapy to replace cortisol and suppress androgen excess, which can be challenging to balance.[2]

Nevanimibe offers a novel therapeutic approach by directly targeting adrenal steroid production, independent of ACTH suppression.[5] By reducing the substrate for steroid synthesis, nevanimibe has been shown to decrease levels of 17-hydroxyprogesterone (17-OHP), a key biomarker of androgen excess in CAH.[2]

Adrenocortical Carcinoma (ACC)

ACC is a rare and aggressive cancer of the adrenal cortex with limited treatment options.[1] Preclinical studies have demonstrated that at higher doses, nevanimibe can induce apoptosis in adrenocortical cells, suggesting its potential as an anti-cancer agent for ACC.[1][3]

Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical and clinical studies of nevanimibe.

Parameter	Value	Reference
ACAT1 (SOAT1) Inhibition (EC50)	9 nM	
ACAT2 Inhibition (EC50)	368 nM	

Table 1: In Vitro Inhibitory Activity of Nevanimibe.

Study Phase	Indication	Dosage Range	Key Findings	Reference
Phase 2	Congenital Adrenal Hyperplasia	125 mg to 1000 mg twice daily	Decreased 17-OHP levels within 2 weeks. 20% of subjects met the primary endpoint (17-OHP $\leq 2 \times$ ULN). 70% of subjects showed a $\geq 50\%$ decrease in 17-OHP at least once.	[2] [5]
Phase 1	Adrenocortical Carcinoma	1.6 mg/kg/day to 158.5 mg/kg/day	27% of patients who had imaging at 2 months showed stable disease. A maximum feasible dose of 128.2 mg/kg/day was established. Limited efficacy due to inability to reach exposures needed for apoptosis.	[1] [6]

Table 2: Summary of Clinical Trial Data for Nevanimibe.

Experimental Protocols

Phase 2 Study in Congenital Adrenal Hyperplasia (NCT02804178)

This was a multicenter, single-blind, dose-titration study designed to evaluate the efficacy and safety of nevanimibe in patients with uncontrolled classic CAH.[5]

- Patient Population: Adults with classic CAH and baseline 17-OHP levels ≥ 4 times the upper limit of normal (ULN).[5]
- Study Design: The study employed a dose-titration design with five dose levels of nevanimibe (125, 250, 500, 750, and 1000 mg) administered orally twice daily. Each treatment period lasted for 14 days, followed by a 14-day single-blind placebo washout.[2]
- Primary Endpoint: The primary efficacy endpoint was the reduction of 17-OHP to ≤ 2 times the ULN.[2]
- Outcome Measures: Levels of 17-OHP and androstenedione were monitored as biomarkers of androgen excess.[5]



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